

In-Depth Technical Guide to Captopril Impurity J (CAS No. 64838-55-7)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Captopril EP Impurity J

Cat. No.: B121658

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Captopril Impurity J, with the CAS number 64838-55-7, is a significant process-related impurity and potential degradant of Captopril, a widely used angiotensin-converting enzyme (ACE) inhibitor.^{[1][2]} Chemically, it is (2S)-1-[(2S)-3-(Acetylsulfanyl)-2-methylpropanoyl]pyrrolidine-2-carboxylic acid, also known as Acetylcaptopril or S-acetylcaptopril.^{[2][3]} As a key impurity, its identification, characterization, and control are crucial for ensuring the quality, safety, and efficacy of Captopril drug products. This technical guide provides a comprehensive overview of Captopril Impurity J, including its chemical properties, synthesis, analytical characterization, and available safety information.

Chemical and Physical Properties

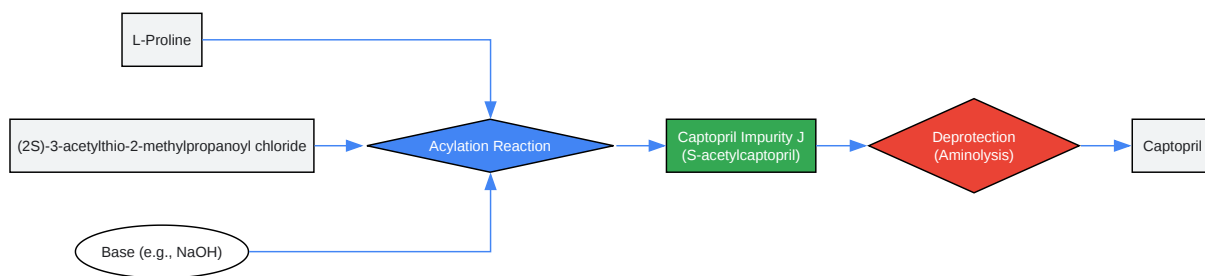
Captopril Impurity J is a white to off-white fine powder.^[4] A summary of its key chemical and physical properties is presented in Table 1.

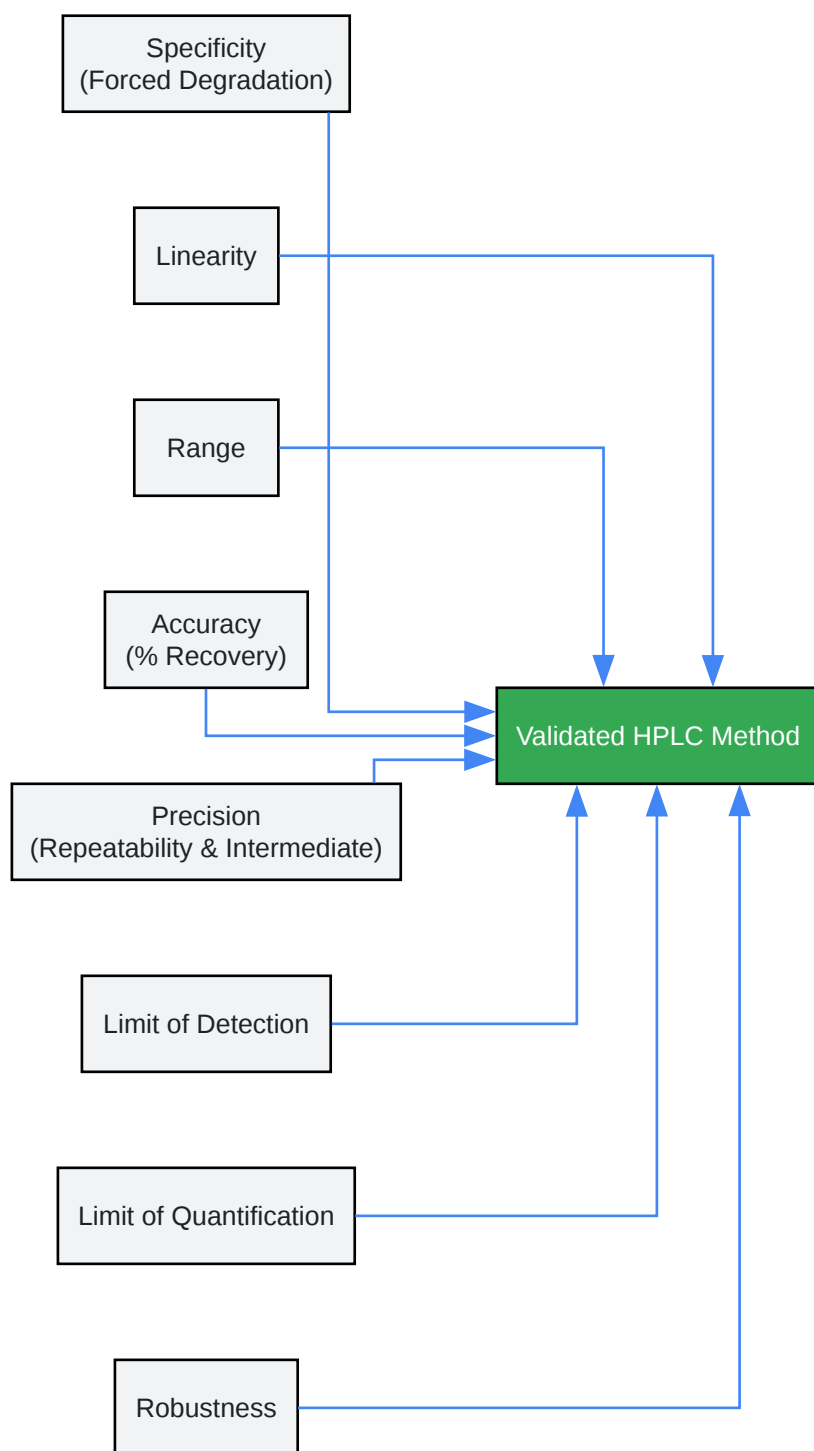
Property	Value	Reference
CAS Number	64838-55-7	[1][2]
Molecular Formula	C11H17NO4S	[1]
Molecular Weight	259.32 g/mol	[1]
IUPAC Name	(2S)-1-[(2S)-3-(Acetylsulfanyl)-2-methylpropanoyl]pyrrolidine-2-carboxylic acid	[2]
Synonyms	Acetylcaptopril, S-acetylcaptopril	[2][3]
Appearance	White to off-white fine powder	[4]
Melting Point	76-82 °C	
Storage	2-8°C	

Synthesis of Captopril Impurity J

Captopril Impurity J is the direct synthetic precursor to Captopril, where the thiol group is protected by an acetyl moiety. The synthesis generally involves the acylation of L-proline with (2S)-3-acetylthio-2-methylpropanoyl chloride.

Logical Workflow for Synthesis:





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. redalyc.org [redalyc.org]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Sigma Aldrich Fine Chemicals Biosciences Captopril impurity J European | Fisher Scientific [fishersci.com]
- To cite this document: BenchChem. [In-Depth Technical Guide to Captopril Impurity J (CAS No. 64838-55-7)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b121658#captopril-impurity-j-cas-number-64838-55-7]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com